

# Technical Guide: Physicochemical Properties of N-Methylacetanilide

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## Compound of Interest

Compound Name: N-Methylacetanilide

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This technical guide provides an in-depth overview of the melting and boiling point data for **N-Methylacetanilide** (CAS No. 579-10-2), a key intermediate in various synthetic processes. The document outlines standardized experimental protocols for the determination of these physical constants and presents the data in a clear, tabular format for ease of reference.

## Quantitative Data Summary

The melting and boiling points of **N-Methylacetanilide** are critical parameters for its purification, handling, and application in further chemical syntheses. The following table summarizes the available data from various chemical data sources.

Physical Property	Value	Conditions
Melting Point	101-104 °C	Ambient Pressure
Boiling Point	146 °C	30 mmHg
253 °C	712 mmHg	

## Experimental Protocols

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of **N-Methylacetanilide**. The following sections detail the standard laboratory

procedures for these measurements.

## Melting Point Determination using a Capillary Method

This protocol describes the use of a melting point apparatus, such as a Mel-Temp or similar device, to determine the melting range of a solid sample.

Materials:

- **N-Methylacetanilide** (purified by recrystallization)
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of **N-Methylacetanilide** is placed on a clean, dry watch glass. If the crystals are large, they are finely powdered using a mortar and pestle.<sup>[1][2]</sup>
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the solid into the closed end. This process is repeated until a sample column of 2-3 mm is achieved.<sup>[1][3]</sup>
- **Apparatus Setup:** The packed capillary tube is placed into the sample holder of the melting point apparatus. The apparatus is then turned on, and a heating rate is set.
- **Approximate Melting Point:** For an unknown sample, a rapid heating rate (e.g., 10-20 °C/min) is used to determine an approximate melting range.<sup>[3]</sup>
- **Accurate Melting Point:** A fresh sample is prepared and the apparatus is allowed to cool to at least 20 °C below the approximate melting point. The sample is then heated at a slow rate (1-2 °C/min) to allow for thermal equilibrium.<sup>[3][4]</sup>
- **Data Recording:** The temperature at which the first liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear

liquid is recorded as the end of the melting range.[4] For pure **N-Methylacetanilide**, a sharp melting range of 1-2 °C is expected. A broader range can indicate the presence of impurities.  
[4]

## Boiling Point Determination using the Thiele Tube

### Method

This method is suitable for determining the boiling point of small quantities of liquid. As **N-Methylacetanilide** is a solid at room temperature, it must first be melted.

Materials:

- **N-Methylacetanilide**
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube
- Heat-resistant mineral oil or silicone oil
- Bunsen burner or other heat source

Procedure:

- **Sample Preparation:** A small amount of **N-Methylacetanilide** is placed in a small test tube and gently heated until it melts.
- **Apparatus Assembly:** A capillary tube, sealed at one end, is placed open-end-down into the molten **N-Methylacetanilide**. The test tube is then attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Thiele Tube Setup:** The thermometer and test tube assembly are clamped so that they are immersed in the oil within the Thiele tube. The oil level should be above the sample in the test tube.[5]

- Heating: The side arm of the Thiele tube is gently and evenly heated.[5][6] This design promotes convection currents that ensure uniform temperature distribution throughout the oil. [6]
- Observation: As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. The heating is continued until a steady and rapid stream of bubbles emerges from the capillary tube.[5][6]
- Data Recording: The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[5][6] This indicates that the vapor pressure of the substance equals the atmospheric pressure.

## Visualizations

The following diagrams illustrate the experimental workflows for determining the physical properties of **N-Methylacetanilide**.

Caption: Workflow for Melting Point Determination.

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